

A Technical Guide to 4-Fluorophenol: Commercial Availability, Suppliers, and Applications

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Compound of Interest

Compound Name: 4-Fluorophenol

Cat. No.: B042351

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Introduction

4-Fluorophenol (CAS No. 371-41-5) is a key fluorinated building block in organic synthesis, widely utilized in the pharmaceutical, agrochemical, and materials science industries.^{[1][2]} Its unique electronic properties, conferred by the presence of a fluorine atom para to the hydroxyl group, make it a valuable precursor for the synthesis of a diverse range of complex molecules and active pharmaceutical ingredients (APIs).^{[2][3]} This technical guide provides an in-depth overview of the commercial availability of **4-fluorophenol**, a comparative analysis of its suppliers, and detailed experimental protocols for its application in chemical synthesis.

Commercial Availability and Suppliers

4-Fluorophenol is readily available from a multitude of chemical suppliers, ranging from large multinational corporations to specialized manufacturers. The purity of commercially available **4-fluorophenol** typically ranges from 98% to over 99.9%, with prices varying based on the grade, quantity, and supplier.

Table 1: Commercial Suppliers of 4-Fluorophenol

Supplier	Headquarters Location	Typical Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	Darmstadt, Germany	≥99%	25 g, 100 g, 500 g	Offers various grades, including for research and production. [2] [4]
Thermo Scientific (Alfa Aesar)	Massachusetts, USA	99%	25 g, 100 g	Provides detailed specifications and safety information. [5]
TCI Chemicals	Tokyo, Japan	>99.0%	25 g, 100 g, 500 g	Offers products from warehouses in different regions for faster delivery. [6]
Ottokemi	Mumbai, India	99% (GR)	25 g, 100 g, 1 kg	Provides pricing in both USD and INR. [7]
CDH Fine Chemical	New Delhi, India	98.5% (AR)	25 g, 100 g	ISO certified manufacturer and exporter. [8]
Aarti Industries Limited	Maharashtra, India	98%	1 kg, 5 kg, 10 kg, 25 kg	Manufacturer based in India. [9]
Inventys Research Company Pvt Ltd	Mumbai, India	99.93%	Standard Packing	Manufacturer specializing in high-purity chemicals. [9]
Home Sunshine Pharma	China	≥99.0%	Inquire for bulk	Manufacturer and supplier from China. [10]
Unilong	China	Inquire	Inquire	Manufacturer and exporter

from China.[11]

Physicochemical Properties and Applications

4-Fluorophenol is a white to off-white crystalline solid with a melting point of 43-46 °C and a boiling point of 185 °C.[2] It is soluble in water and various organic solvents.[5] The presence of the electron-withdrawing fluorine atom increases the acidity of the phenolic proton compared to phenol.[9]

Its primary application lies in its role as a versatile intermediate in the synthesis of:

- **Pharmaceuticals:** It is a key precursor for drugs used to treat gastrointestinal disorders, central nervous system conditions, and viral infections.[1] For example, it is a synthetic intermediate for Sobinil, a potent aldose reductase inhibitor.[9]
- **Agrochemicals:** **4-Fluorophenol** is used in the synthesis of herbicides and plant growth regulators.[10]
- **Dyes and Pigments:** It serves as a building block for various dyes.[7]
- **Polymers and Materials Science:** Derivatives of **4-fluorophenol** are investigated for creating new polymers and liquid crystals with enhanced thermal stability and specific electronic properties.[2]

Experimental Protocols

The following are representative experimental protocols illustrating the use of **4-fluorophenol** and its derivatives in organic synthesis.

Protocol 1: Synthesis of 4-Fluorophenol via Oxidation of p-Fluorophenylboronic Acid[9][12]

This protocol describes a green chemistry approach to synthesize **4-fluorophenol**.

Materials:

- p-Fluorophenylboronic acid

- 30% Hydrogen peroxide (H_2O_2)
- Dimethyl carbonate (DMC)
- Water
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel
- Petroleum ether

Procedure:

- In a 25 mL round-bottom flask equipped with a magnetic stirrer, combine p-fluorophenylboronic acid (1 mmol) and dimethyl carbonate (1.0 mL).
- Activate the reaction by adding 30% H_2O_2 (2.0 equiv.) and stir the mixture at room temperature for 5 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, add water (1.0 mL) to the reaction mixture.
- Dilute the mixture with ethyl acetate (30 mL) and wash with distilled water (5.0 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under vacuum to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of petroleum ether and ethyl acetate as the eluent to yield pure **4-fluorophenol**.

Protocol 2: Acylation of 4-Fluorophenol and Subsequent Fries Rearrangement[13]

This two-step protocol describes the synthesis of 3-acetyl-**4-fluorophenol**.

Step 1: Acylation of **4-Fluorophenol**

Materials:

- **4-Fluorophenol**
- Dichloromethane or toluene
- Triethylamine
- Acetic anhydride

Procedure:

- In a suitable reaction vessel under an inert atmosphere, dissolve **4-fluorophenol** (1.0 eq) in the chosen solvent.
- Cool the solution to 0 °C and add triethylamine (1.2 eq).
- Slowly add acetic anhydride (1.1 eq) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC.
- Upon completion, proceed with appropriate workup to isolate 4-fluorophenyl acetate.

Step 2: Fries Rearrangement

Materials:

- 4-Fluorophenyl acetate
- Anhydrous aluminum chloride (AlCl_3)
- Crushed ice
- Concentrated HCl

Procedure:

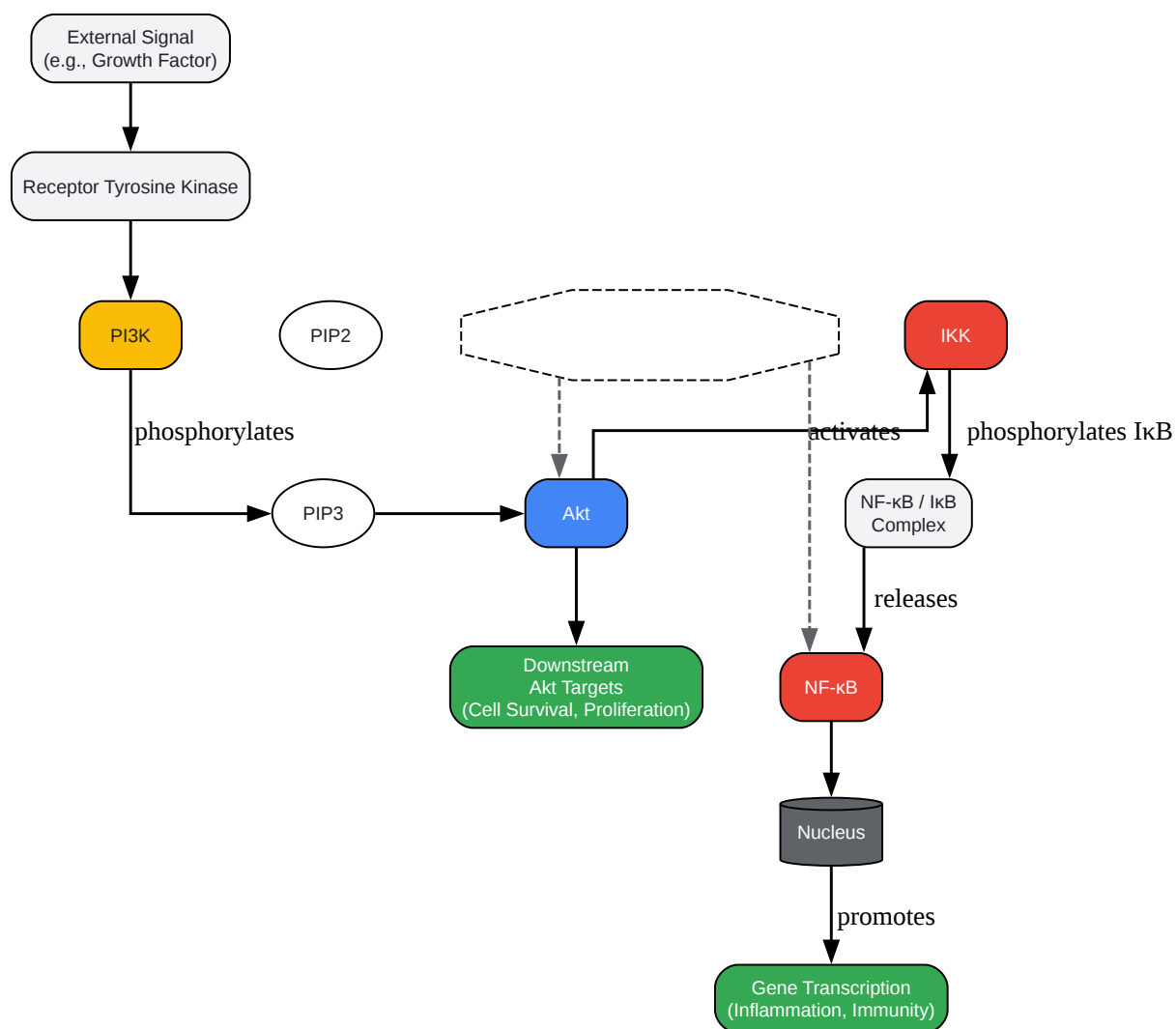
- In a flask, add anhydrous aluminum chloride (2.5 eq).
- At 0 °C, add 4-fluorophenyl acetate (1.0 eq) portion-wise.
- Slowly warm the reaction mixture to 120-140 °C and maintain this temperature for 2-3 hours.
- Cool the reaction mixture to room temperature.
- Carefully quench the reaction by pouring it onto a mixture of crushed ice and concentrated HCl.
- Isolate and purify the product, 3-acetyl-**4-fluorophenol**, using standard techniques such as extraction and column chromatography.

Signaling and Metabolic Pathways

While direct involvement of **4-fluorophenol** in mammalian signaling pathways is not extensively documented, its derivatives are designed to interact with specific biological targets. Furthermore, its metabolic fate in microorganisms has been studied.

Potential Modulation of PI3K/Akt and NF-κB Signaling

Phenolic compounds are known to interact with various cellular signaling pathways. While direct evidence for **4-fluorophenol** is limited, related compounds like 4-methoxybenzyl alcohol have been shown to activate the PI3K/Akt signaling pathway.^[8] It is plausible that derivatives of **4-fluorophenol** could be designed to modulate this and other pathways, such as the NF-κB pathway, which are critical in inflammation and cell survival.^[8]

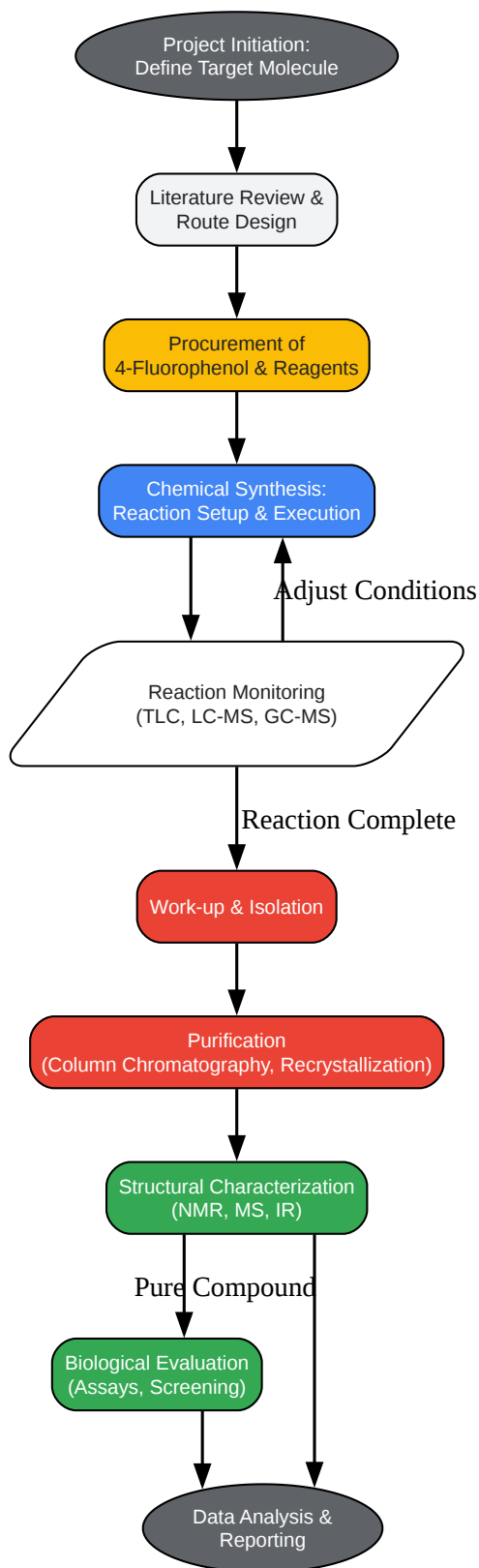
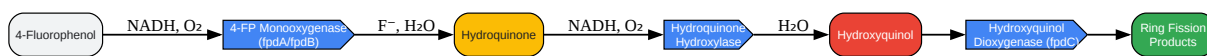


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Caption: Potential modulation of PI3K/Akt and NF-κB signaling by **4-fluorophenol** derivatives.

Microbial Degradation of 4-Fluorophenol

Arthrobacter sp. strain IF1 can utilize **4-fluorophenol** as a sole carbon and energy source. The proposed catabolic pathway involves the initial hydroxylation and dehalogenation of **4-fluorophenol** to hydroquinone by a two-component monooxygenase system.^[12] The hydroquinone is further hydroxylated to hydroxyquinol, which then undergoes ring cleavage.^[12]



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